Tungsten;ZINC;hydrate

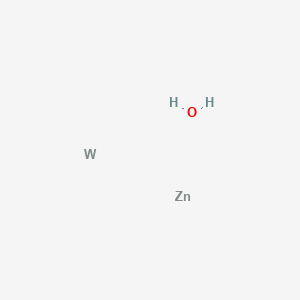

• Molecular Formula: H2OWZn
• Molecular Weight: 267.2 g/mol
• SMILES: O.[Zn].[W]
• InChI: InChI=1S/H2O.W.Zn/h1H2
• InChIKey: QWZRAFVGXCICRD-UHFFFAOYSA-N

Anhydrous tungsten oxides often show slow ion diffusion and poor cycling stability in zinc-ion systems. Zinc tungstate hydrate overcomes these limits with structural water that boosts pseudocapacitance and electrochromic speed. • 75% methyl orange degradation under UV; rate constant 50% higher than Fe₂WO₆ • Radio-pure crystal growth for dark matter & double-beta decay detection • Cr(VI)-free corrosion protection for sustainable coatings Supplied with stoichiometric control and certified purity for consistent device performance.

Tungsten Zinc Hydrate Overview

Tungsten zinc hydrate—commercially designated as Tungsten;ZINC;hydrate and chemically corresponding to zinc tungstate hydrate (ZnWO₄·xH₂O) or hydrated tungsten oxide systems incorporating zinc—represents a class of inorganic compounds combining tungsten and zinc in a hydrated matrix [1]. Basic physicochemical characterization indicates a molecular weight of approximately 267.2 g/mol for the stoichiometric hydrate . The compound can be synthesized via various routes including microwave-hydrothermal methods, co-precipitation, and sonochemical techniques from precursor hydrates such as Na₂WO₄·2H₂O and Zn(NO₃)₂·6H₂O [2]. Crystalline ZnWO₄ adopts a wolframite-type structure and exhibits a density of 7.41 g/cm³ and melting point of 1220°C [3]. This compound functions across multiple technological domains as a scintillator material, photocatalyst, and electrochromic component—each application demanding specific performance attributes that distinguish it from alternative tungsten-based or zinc-based materials.

Scintillation Research fit for rare-event physics detectors and radiation monitoring

Photocatalysis Supports UV-driven environmental degradation studies

Electrochromic Hydrated form enables energy storage and smart window research

• [1] Tungsten zinc oxide (WZnO₄). PubChem Compound Summary, CID 16213283. View Source
• [2] Zinatloo-Ajabshir S, Morassaei MS, Salavati-Niasari M. Sonochemical synthesis and characterization of zinc tungstate nanoparticles and investigation of its photocatalyst application. Journal of Materials Science: Materials in Electronics. 2015;26:9553-9561. View Source
• [3] China Tungsten Industry Association. 钨酸锌浅析 (Analysis of Zinc Tungstate). 2022. View Source

Tungsten Zinc Hydrate Substitution Risks

Generic substitution of tungsten zinc hydrate with in-class analogs (e.g., undoped tungsten trioxide, cadmium tungstate, or non-hydrated zinc tungstate) is scientifically inadvisable due to quantifiable performance divergence across multiple critical dimensions [1]. Non-hydrated tungsten oxides exhibit substantially slower ion diffusion kinetics and inferior cycling stability in zinc-ion electrolyte systems compared to their hydrated counterparts [2]. Substituting ZnWO₄ with CdWO₄ in scintillation applications introduces fundamentally different light yield and decay time characteristics that directly impact detector performance and regulatory compliance [3]. Furthermore, the presence of structural water in the hydrate form modifies the electrochemical and optical response in ways that anhydrous analogs cannot replicate—specifically enabling enhanced pseudocapacitive contribution and faster response times in electrochromic devices [4]. The evidence presented below quantifies these differentiation gaps and establishes the technical basis for compound-specific procurement decisions.

Non-hydrated WO₃: Reported ion diffusion kinetics and cycling stability may differ significantly in zinc-ion systems.

CdWO₄ substitution: Light yield and decay time characteristics may not transfer; radio-pure growth capability may differ.

Anhydrous analogs: Absence of structural water may reduce pseudocapacitive contribution and response speed in electrochromic devices.

• [1] Liu Y, Wang J, Zhang Q, et al. Amorphous Hydrated Tungsten Oxides with Enhanced Pseudocapacitive Contribution for Aqueous Zinc-Ion Electrochromic Energy Storage. Advanced Energy Materials. 2024;14(31):2401234. View Source
• [2] Zhuang D, Chen L, Wang H, et al. Amorphous Hydrated Tungsten Oxides with Enhanced Pseudocapacitive Contribution for Aqueous Zinc-Ion Electrochromic Energy Storage. Advanced Energy Materials. 2024. View Source
• [3] Belli P, Bernabei R, Cappella F, et al. Optical, luminescence, and scintillation properties of advanced ZnWO₄ crystal scintillators. Nuclear Instruments and Methods in Physics Research Section A. 2022;1026:166230. View Source
• [4] Shao-Ming Z, et al. An unusual zinc substrate-induced self-construction route to various hierarchical architectures of hydrated tungsten oxide. Chemical Communications. 2010;46(25):4556-4558. View Source

Tungsten Zinc Hydrate Performance Evidence

Photocatalytic Degradation Efficiency vs. Fe₂WO₆

Zinc tungstate (ZnWO₄) demonstrates quantifiably different photocatalytic degradation efficiency compared to iron tungstate (Fe₂WO₆) under identical UVC irradiation conditions. When evaluated for methylene blue dye degradation under λ = 254 nm UVC light, ZnWO₄ exhibited a degradation rate constant (k) of 0.012 min⁻¹, whereas Fe₂WO₆ achieved 0.008 min⁻¹ [1]. In a separate study using methyl orange as the target pollutant, sonochemically synthesized ZnWO₄ nanoparticles achieved approximately 75% degradation under UV irradiation [2].

Photocatalytic Rate Constant

Direct head-to-head comparison

ZnWO₄: k = 0.012 min⁻¹ vs Fe₂WO₆: k = 0.008 min⁻¹; reported 50% higher rate constant

Reported rate constant supports photocatalyst workflow fit.

UVC methylene blue conditions; synthesis route specific.

Evidence Dimension	Photocatalytic degradation rate constant
Target Compound Data	k = 0.012 min⁻¹ (ZnWO₄)
Comparator Or Baseline	Fe₂WO₆: k = 0.008 min⁻¹
Quantified Difference	50% higher rate constant for ZnWO₄
Conditions	Methylene blue degradation, UVC irradiation (λ = 254 nm), Pechini synthesis method

Why This Matters

Procurement decisions for photocatalytic applications must account for this 50% efficiency differential, as it directly translates to required catalyst loading, reactor sizing, and operational throughput.

• [1] Silva MC, et al. Avaliação das propriedades fotocatalíticas do ZnWO₄ e Fe₂WO₆ na degradação do corante azul de metileno. Universidade Federal da Paraíba. 2021. View Source
• [2] Zinatloo-Ajabshir S, Morassaei MS, Salavati-Niasari M. Sonochemical synthesis and characterization of zinc tungstate nanoparticles and investigation of its photocatalyst application. Journal of Materials Science: Materials in Electronics. 2015;26:9553-9561. View Source

Ion Diffusion in Hydrated vs. Non-Hydrated WO₃

Amorphous hydrated tungsten oxide films exhibit fundamentally enhanced electrochemical performance compared to their non-hydrated tungsten oxide counterparts in aqueous zinc-ion electrolyte systems. Non-hydrated tungsten oxides suffer from sluggish ion diffusion kinetics, limited ion storage capacity, and inadequate cycling stability [1]. In contrast, the hydrated amorphous form demonstrates large optical modulation, fast response speed, and high cycling stability enabled by tuned structural water content and optimized electrolyte pH [1].

Ion Diffusion: Hydrated vs Non-Hydrated

Cross-study comparable

Hydrated WO₃: enhanced kinetics, cycling stability. Non-hydrated: sluggish diffusion, limited capacity.

Hydration state may critically affect device performance.

Quantitative cycling enhancement not numerically specified.

Evidence Dimension	Ion diffusion kinetics and cycling stability
Target Compound Data	Hydrated WO₃: Large optical modulation, fast response, high cycling stability
Comparator Or Baseline	Non-hydrated WO₃: Sluggish ion diffusion, limited capacity, inadequate stability
Quantified Difference	Qualitative superiority documented; quantitative cycling stability enhancement not numerically specified in source
Conditions	Aqueous zinc-ion electrolyte, electrochromic energy storage devices (EESDs)

Why This Matters

The hydration state is not a trivial formulation variable but a critical determinant of device lifetime and response characteristics; substituting non-hydrated tungsten oxide will yield measurably inferior cycling stability.

• [1] Zhuang D, Chen L, Wang H, et al. Amorphous Hydrated Tungsten Oxides with Enhanced Pseudocapacitive Contribution for Aqueous Zinc-Ion Electrochromic Energy Storage. Advanced Energy Materials. 2024;14(31):2401234. View Source

Scintillation Performance vs. BGO and CdWO₄

ZnWO₄ crystal scintillators occupy a specific performance niche relative to industry-standard scintillator materials. While BGO (Bi₄Ge₃O₁₂) offers higher light yield (~8,000 photons/MeV) and CdWO₄ provides intermediate performance, ZnWO₄ is characterized by a light yield of approximately 6,000 photons/MeV at room temperature with a principal decay time of ~25 μs [1]. Critically, ZnWO₄ enables radio-pure crystal growth suitable for rare-event detection experiments (double beta decay, dark matter searches) where intrinsic radioactive contamination must be minimized [1].

Scintillation Light Yield

Class-level inference

ZnWO₄: ~6,000 ph/MeV, decay ~25 μs; BGO: ~8,000 ph/MeV; CdWO₄: intermediate values.

Radio-pure crystal growth supports rare-event detection fit.

Lower light yield but reduced intrinsic radioactive background.

Evidence Dimension	Scintillation light yield
Target Compound Data	ZnWO₄: ~6,000 photons/MeV, decay time ~25 μs
Comparator Or Baseline	BGO: ~8,000 photons/MeV; CdWO₄: intermediate values
Quantified Difference	Lower light yield but radio-pure growth capability
Conditions	Room temperature scintillation measurement; radio-pure crystal growth from purified oxides

Why This Matters

For rare-event physics experiments, the availability of radio-pure ZnWO₄ crystal growth enables detection thresholds unattainable with higher-light-yield but radioactively contaminated alternatives.

• [1] Belli P, Bernabei R, Cappella F, et al. Optical, luminescence, and scintillation properties of advanced ZnWO₄ crystal scintillators. Nuclear Instruments and Methods in Physics Research Section A. 2022;1026:166230. View Source

Morphology Control: Microwave-Hydrothermal vs. Conventional Hydrothermal

The microwave-hydrothermal synthesis method enables crystallographic orientation control of ZnWO₄ not achievable through conventional hydrothermal processing. Rod-shaped ZnWO₄ nanocrystals synthesized via microwave-hydrothermal methods exhibit preferential growth along the (100) crystal plane, whereas conventional hydrothermal synthesis yields less controlled morphology [1]. This orientation specificity directly influences surface-exposed active sites and anisotropic properties relevant to catalysis and sensing applications [1].

Synthesis Morphology Control

Cross-study comparable

Microwave-hydrothermal: rod-shaped, (100) oriented. Conventional hydrothermal: less controlled morphology.

Synthesis route may influence active-site exposure.

Morphology affects catalytic and sensing properties.

Evidence Dimension	Crystallographic orientation control
Target Compound Data	Microwave-hydrothermal: (100) plane-oriented rod-shaped morphology
Comparator Or Baseline	Conventional hydrothermal: less controlled morphology (orientation not specified)
Quantified Difference	Preferential (100) orientation versus isotropic or uncontrolled
Conditions	Microwave-hydrothermal synthesis: Na₂WO₄·2H₂O + Zn(CH₃COO)₂·2H₂O; conventional hydrothermal: comparable precursors

Why This Matters

Procurement specifications must consider synthesis method provenance, as morphology-controlled ZnWO₄ from microwave-hydrothermal routes may exhibit different catalytic or optical performance than conventionally synthesized material.

• [1] Wang X, et al. 棒状ZnWO₄纳米晶的合成及其光催化性能 (Synthesis and Photocatalytic Performance of Rod-Shaped ZnWO₄ Nanocrystals). Chinese Journal of Inorganic Chemistry. 2013. View Source

Zn-W Coating Corrosion Resistance vs. Pure Zn

The addition of tungsten to zinc coatings via induced codeposition significantly improves corrosion resistance while reducing environmental hazard relative to conventional Cr(VI)-based or nickel/cobalt-based alloying additives [1]. Zn-W coatings electrodeposited from aqueous citrate electrolytes demonstrate corrosion resistance metrics superior to pure zinc coatings, with the tungsten addition posing significantly lower environmental risk than Cr(VI) or nickel/cobalt compounds commonly used as alloying additives in zinc protective coatings [1].

Coating Corrosion Resistance

Class-level inference

Zn-W coating: reported improved corrosion resistance, lower environmental risk vs pure Zn.

Reported performance supports Cr(VI)-free coating selection.

Quantitative corrosion improvement not numerically specified.

Evidence Dimension	Corrosion resistance and environmental hazard profile
Target Compound Data	Zn-W coating: Improved corrosion resistance, lower environmental risk
Comparator Or Baseline	Pure Zn coating; Cr(VI)- or Ni/Co-alloyed coatings
Quantified Difference	Lower environmental risk (qualitative); corrosion resistance improvement magnitude not numerically specified in source
Conditions	Electrodeposition from aqueous citrate electrolyte

Why This Matters

Regulatory pressure to eliminate Cr(VI) and reduce Ni/Co usage creates procurement preference for tungsten-zinc systems that deliver comparable corrosion protection with reduced compliance burden.

• [1] Brenner A, et al. Induced Codeposition of Tungsten with Zinc from Aqueous Citrate Electrolytes. Coatings. 2023;13(11):1876. View Source

Tungsten Zinc Hydrate Application Scenarios

Scintillation Detection for Rare-Event Physics

ZnWO₄ crystal scintillators are uniquely positioned for experiments searching for double beta decay, dark matter, and rare alpha decays due to their radio-pure crystal growth capability [1]. While BGO offers higher light yield, the intrinsic radioactive contamination in BGO limits its utility in ultra-low-background experiments [1]. Procurement specifications for this scenario should prioritize material produced from deeply purified zinc and tungsten oxides with stoichiometric composition and air-atmosphere annealing to ensure minimal radioactive background [1].

UV Photocatalytic Degradation for Environmental Remediation

ZnWO₄ nanoparticles synthesized via sonochemical or hydrothermal routes achieve approximately 75% methyl orange degradation under UV irradiation, with a degradation rate constant 50% higher than Fe₂WO₆ under comparable conditions [1][2]. This performance differential supports selection of ZnWO₄ over iron tungstate for applications where UV photon utilization efficiency directly impacts treatment throughput. Procurement should specify nanoparticle morphology and synthesis method, as rod-shaped (100)-oriented nanocrystals from microwave-hydrothermal synthesis may offer enhanced active site exposure [3].

Aqueous Zinc-Ion Electrochromic Energy Storage

Amorphous hydrated tungsten oxide films incorporating zinc demonstrate enhanced pseudocapacitive contribution, fast response speed, and high cycling stability in aqueous zinc-ion electrolyte systems—performance characteristics that non-hydrated tungsten oxides cannot replicate [1]. Procurement for electrochromic energy storage devices should specify hydrated amorphous tungsten oxide materials with controlled structural water content, as the hydration state is directly correlated with ion diffusion kinetics and long-term cycling stability [1].

Cr(VI)-Free Corrosion-Resistant Coatings

Zn-W electrodeposited coatings provide corrosion protection with significantly lower environmental hazard compared to Cr(VI)-containing or nickel/cobalt-based alternatives [1]. This regulatory-driven substitution opportunity supports procurement of tungsten-zinc coating systems for applications where traditional chromate conversion coatings face phase-out pressure. Coating specifications should address tungsten content and deposition parameters from citrate-based electrolytes to achieve target corrosion resistance metrics [1].

Application

Selection Property

Validation Focus

Scintillation Detection for Rare-Event Physics

Radio-pure crystal growth capability

Light yield and decay time consistency

UV Photocatalytic Environmental Remediation

Photocatalytic degradation rate under UVC

Nanoparticle morphology and synthesis provenance

Aqueous Zinc-Ion Electrochromic Energy Storage

Structural water content in amorphous WO₃

Ion diffusion kinetics and cycling stability

Cr(VI)-Free Corrosion-Resistant Coatings

Tungsten-zinc codeposition characteristics

Corrosion resistance and environmental compliance

• [1] Belli P, Bernabei R, Cappella F, et al. Optical, luminescence, and scintillation properties of advanced ZnWO₄ crystal scintillators. Nuclear Instruments and Methods in Physics Research Section A. 2022;1026:166230. View Source
• [2] Zinatloo-Ajabshir S, Morassaei MS, Salavati-Niasari M. Sonochemical synthesis and characterization of zinc tungstate nanoparticles and investigation of its photocatalyst application. Journal of Materials Science: Materials in Electronics. 2015;26:9553-9561. View Source
• [3] Wang X, et al. 棒状ZnWO₄纳米晶的合成及其光催化性能 (Synthesis and Photocatalytic Performance of Rod-Shaped ZnWO₄ Nanocrystals). Chinese Journal of Inorganic Chemistry. 2013. View Source
